Technical Profile: 2-(3,4-Difluorophenyl)oxolan-3-amine

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Compound of Interest	
Compound Name:	*2-(3,4-Difluorophenyl)oxolan-3-amine*
Cat. No.:	*B15094834*

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A Privileged Scaffold for Medicinal Chemistry & Fragment-Based Drug Discovery[1]

Abstract

This technical guide profiles **2-(3,4-difluorophenyl)oxolan-3-amine** (also known as 2-(3,4-difluorophenyl)tetrahydrofuran-3-amine), a high-value pharmacophore used in the synthesis of bioactive small molecules.[1] Structurally analogous to the cyclopropylamine core of the antiplatelet drug Ticagrelor, this scaffold replaces the carbocycle with a tetrahydrofuran (oxolane) ring, offering distinct physicochemical advantages including improved aqueous solubility and altered metabolic stability.[1] This guide details the structural properties, synthetic pathways, and medicinal chemistry applications of this moiety, designed for researchers in drug development.[1]

Structural Analysis & Pharmacophore Logic

The molecule consists of three distinct structural domains, each contributing specific properties to the final drug candidate:

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Domain	Structural Feature	Medicinal Chemistry Function
Core Scaffold	Oxolane (Tetrahydrofuran)	Provides a non-planar, sp^3-rich core.[1] The ether oxygen acts as a hydrogen bond acceptor (HBA), improving solubility compared to cyclopentane analogs.[1]
Pendant Aryl	3,4-Difluorophenyl	A "metabolic blocker."[1] The fluorine atoms at positions 3 and 4 prevent oxidative metabolism (CYP450 hydroxylation) at the most reactive phenyl sites, extending half-life ( ).[1]
Functional Handle	Primary Amine ($-NH_2$)	A versatile handle for amide coupling, reductive amination, or urea formation.[1] It often serves as a key hydrogen bond donor (HBD) in the active site.[1]

Stereochemical Considerations

The biological activity of this scaffold is highly dependent on the relative stereochemistry of the C2-aryl and C3-amine groups.[1]

- Trans-Isomer (2R,3R or 2S,3S): Often thermodynamically favored and commonly mimics the extended conformation of peptide bonds.[1]
- Cis-Isomer (2R,3S or 2S,3R): Places the aryl and amine groups on the same face, crucial for binding in compact hydrophobic pockets (e.g., certain GPCRs).[1]

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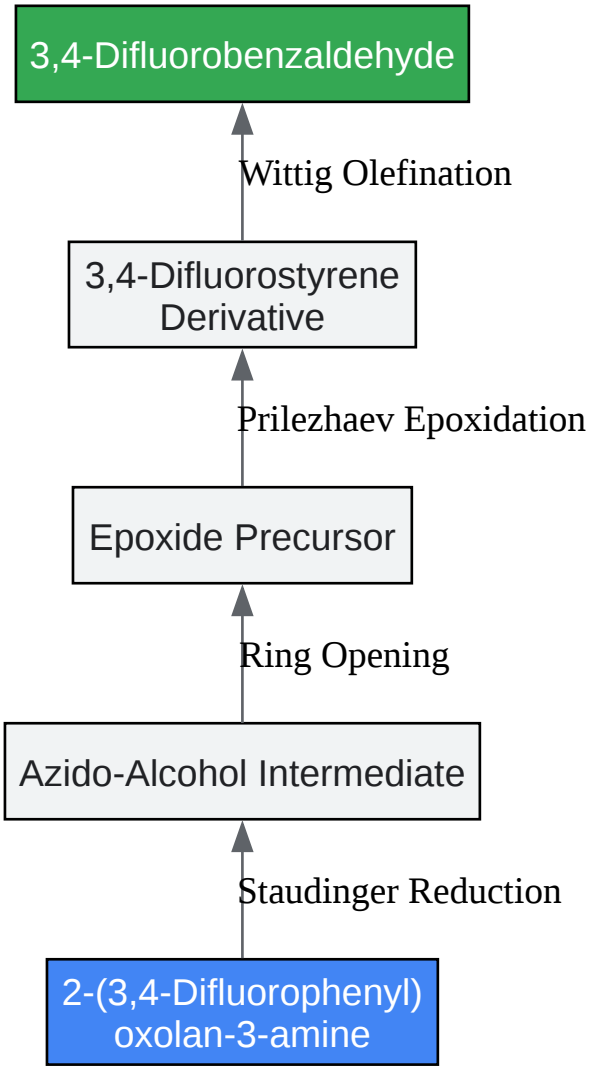
Note: The trans-configuration is generally preferred in analogs of Ticagrelor to mimic the specific geometry of the parent cyclopropylamine.[1]

Synthetic Methodology

Synthesis of 2,3-disubstituted tetrahydrofurans requires precise control over diastereoselectivity.[1] Below is a robust, self-validating protocol based on intramolecular cyclization of homoallylic alcohols followed by amine installation.

Retrosynthetic Analysis (DOT Diagram)



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Caption: Retrosynthetic disconnection showing the pathway from commercial 3,4-difluorobenzaldehyde to the target amine via an epoxide intermediate.[1]

Step-by-Step Protocol: The "Epoxide-Opening" Route

This route is chosen for its scalability and ability to access specific stereoisomers via chiral epoxidation methods (e.g., Jacobsen or Shi epoxidation).[1]

Phase 1: Construction of the Allylic Alcohol

- Reagents: 3,4-Difluorobenzaldehyde, Vinylmagnesium bromide, THF (anhydrous).[1]
- Procedure:
  - Cool a solution of 3,4-difluorobenzaldehyde (1.0 eq) in dry THF to -78°C.
  - Add Vinylmagnesium bromide (1.2 eq) dropwise over 30 mins.[1]
  - Warm to 0°C and stir for 2 hours.
  - Quench with sat. NH_4Cl.[1][2] Extract with EtOAc.[1]
- Checkpoint: ^1H NMR should show vinyl protons (multiplets at 5.0–6.0 ppm).[1]

Phase 2: Directed Epoxidation & Cyclization To generate the oxolane ring with 3-hydroxy functionality (precursor to amine).[1]

- Reagents:

  -CPBA (meta-chloroperoxybenzoic acid), DCM.[1]
- Procedure: Treat the allylic alcohol with

  -CPBA to form the epoxide.[1]
- Cyclization: Treat the epoxy-alcohol with a Lewis Acid (e.g., BF_3[1]$\cdot OEt_2$) to induce intramolecular ring-opening/cyclization to the 3-hydroxy-2-(3,4-

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difluorophenyl)tetrahydrofuran.[1]

- Note: This step determines the ring size (5-endo-tet vs 5-exo-tet).[1] Conditions must be optimized to favor the 5-membered oxolane.[1]

Phase 3: Stereoselective Amination (Mitsunobu-Staudinger)[1]

- Activation: React the resulting alcohol with DEAD (Diethyl azodicarboxylate), PPh_3, and DPPA (Diphenylphosphoryl azide).[1] This inverts the stereocenter (e.g., converting cis-alcohol to trans-azide).[1]
- Reduction: Reduce the azide to the amine using Staudinger conditions (PPh_3 / H_2O) or Hydrogenation (H_2, Pd/C).[1]

Characterization Data Profile

When validating the synthesized compound, compare against these expected spectral signatures.

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Technique	Expected Signal	Interpretation
^{1}H NMR (400 MHz, $CDCl_3$)	6.9–7.2 (m, 3H)	Aromatic protons of the 3,4-difluorophenyl group.[1]
4.8 (d, 1H, Hz)	Benzylic proton (H-2) adjacent to the ether oxygen.[1] Coupling constant ( ) indicates cis/trans geometry.[1]	
3.5–3.8 (m, 1H)	H-3 proton at the amine-bearing carbon.[1]	
3.8–4.1 (m, 2H)	H-5 protons (ether linkage).[1]	
^{19}F NMR	-138, -142 ppm	Distinct signals for the two fluorine atoms (coupling to each other and aromatic protons).[1]
MS (ESI+)		Molecular ion peak corresponding to $C_{10}H_{11}F_2NO$.[1]

Medicinal Chemistry Applications

Bioisosterism in Drug Design

This scaffold is a classic bioisostere for:

- 2-Phenylcyclopropylamines: (Found in Tranylcypromine, Ticagrelor).[1][3] The oxolane ring reduces planarity and lipophilicity ( ), potentially reducing non-specific binding while maintaining the pharmacophore vectors.[1]
- 3-Phenylpyrrolidines: Replacing the ring nitrogen with oxygen (pyrrolidine tetrahydrofuran) removes a basic center, which can improve blood-brain barrier (BBB) permeability by reducing ionization at physiological pH.[1]

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Target Classes

- Kinase Inhibitors: The amine can form a hinge-binding motif, while the difluorophenyl occupies the hydrophobic back-pocket (Gatekeeper region).[1]
- Monoamine Transporters: Analogs of this structure show affinity for DAT/SERT/NET transporters, relevant for antidepressant research.[1]
- P2Y12 Antagonists: As a core replacement for the cyclopentyl/cyclopropyl group in adenosine analogs.[1]

Safety & Handling

- Hazard Identification: As a primary amine, the compound is likely irritating to eyes, skin, and respiratory system.[1] The fluorinated moiety does not add specific acute toxicity but increases lipophilicity, aiding skin absorption.[1]
- Storage: Store under inert atmosphere (Argon/Nitrogen) at -20°C. Amines can absorb CO_2 from the air to form carbamates.[1]
- Waste Disposal: Fluorinated organic compounds require high-temperature incineration.[1] Do not dispose of in standard aqueous waste streams.[1]

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